

The Role of Ned-19 in Modulating Key Biological Pathways: A Technical Overview

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Compound of Interest

Compound Name: Ned-19
CAS No.: 1354235-96-3
Cat. No.: B1678007

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This technical guide provides an in-depth analysis of **Ned-19**, a selective, cell-permeant, and non-competitive antagonist of nicotinic acid adenine dinucleotide phosphate (NAADP)-mediated Ca^{2+} signaling.^{[1][2]} This document, intended for researchers, scientists, and drug development professionals, elucidates the core biological pathways affected by **Ned-19**, presents quantitative data from key studies, details experimental methodologies, and provides visual representations of the underlying signaling cascades.

Core Mechanism of Action: Antagonism of NAADP-Mediated Calcium Signaling

Ned-19 functions as a potent inhibitor of NAADP, a crucial second messenger that mobilizes Ca^{2+} from acidic intracellular stores like lysosomes.^{[1][3][4]} Unlike other Ca^{2+} mobilizing agents such as inositol 1,4,5-trisphosphate (IP3) and cyclic ADP-ribose (cADPR), **Ned-19** specifically targets the NAADP pathway.^{[1][3]} This targeted action makes **Ned-19** an invaluable tool for dissecting the physiological roles of NAADP-sensitive Ca^{2+} channels, primarily the two-pore channels (TPCs).^{[1][5]}

Biological Pathways Modulated by Ned-19

The targeted inhibition of NAADP-mediated Ca^{2+} signaling by **Ned-19** has been shown to impact a diverse range of cellular processes. These include T-cell activation and differentiation, autophagy, cancer progression and metastasis, and neuronal signaling.

T-Cell Activation and Differentiation

In the context of immunology, **Ned-19** has been demonstrated to influence T-cell function significantly. By blocking NAADP-mediated Ca^{2+} flux, **Ned-19** inhibits T-cell receptor (TCR)-mediated activation and proliferation of CD4^{+} T cells.[3][6] This includes downstream effector functions such as the production of cytokines like IL-2, IFN- γ , and IL-10.[3] Interestingly, the partial blockade of NAADP signaling with trans-**Ned-19** has been shown to promote the differentiation of Th17 cells and enhance the suppressive capacity of regulatory T cells, highlighting a nuanced role in T-cell plasticity.[6][7]

Autophagy

Ned-19 has been shown to modulate autophagy, a fundamental cellular process for the degradation and recycling of cellular components. Some studies indicate that **Ned-19** can inhibit autophagy. For instance, in astrocytes, **Ned-19** was found to inhibit glutamate-induced Ca^{2+} release and the subsequent induction of autophagy, as measured by LC3-II levels.[8] Conversely, other research suggests that activation of the NAADP/TPC2/ Ca^{2+} signaling pathway can inhibit the fusion of autophagosomes with lysosomes, and the use of **Ned-19** can promote this fusion.[9][10] This suggests a complex, context-dependent role for NAADP-mediated Ca^{2+} signaling in regulating autophagic flux.

Cancer Biology

The dysregulation of Ca^{2+} signaling is a hallmark of cancer. **Ned-19** has demonstrated anti-cancer properties by inhibiting tumor growth, vascularization, and metastasis in melanoma models.[2] Its effects are linked to the reduction of cell proliferation, induction of apoptosis, and modulation of cell adhesion molecules, such as decreasing N-cadherin and increasing E-cadherin expression.[2]

Quantitative Data Summary

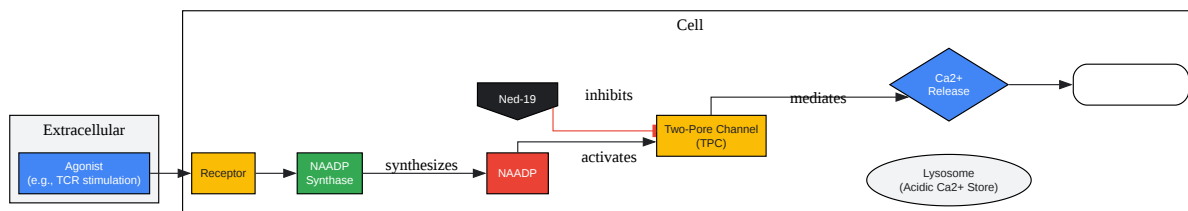
The following tables summarize the key quantitative findings from various studies on **Ned-19**.

Parameter	Value	Cell Type/System	Reference
IC50	65 nM	NAADP-mediated Ca2+ signaling	[2]
IC50	3 μ M	Glucose-induced Ca2+ increases in pancreatic islets	[11]

Ned-19 Concentration	Observed Effect	Cell Type/System	Reference
25-100 μ M	Reduced cell proliferation	Melanoma cells	[2]
25-100 μ M	Induced apoptosis	Melanoma cells	[2]
25-100 μ M	Reduced N-cadherin, increased E-cadherin	Melanoma cells	[2]
100 μ M	Inhibited NAADP-mediated Ca^{2+} release	Sea urchin egg homogenates	[1]
125 μ M	Blocked NAADP-mediated Ca^{2+} spiking	Mouse pancreatic beta cells	[1]
1 μ M	Inhibited glutamate-induced Ca^{2+} release and autophagy	Astrocytes	[8]
50-200 μ M	Stimulated Ca^{2+} flux in memory CD4^{+} T cells	Murine memory CD4^{+} T cells	[3]
250-300 μ M	Inhibited Ca^{2+} flux in memory CD4^{+} T cells	Murine memory CD4^{+} T cells	[3]
100 μ M	Inhibited Ca^{2+} flux in naïve CD4^{+} T cells	Murine naïve CD4^{+} T cells	[3]

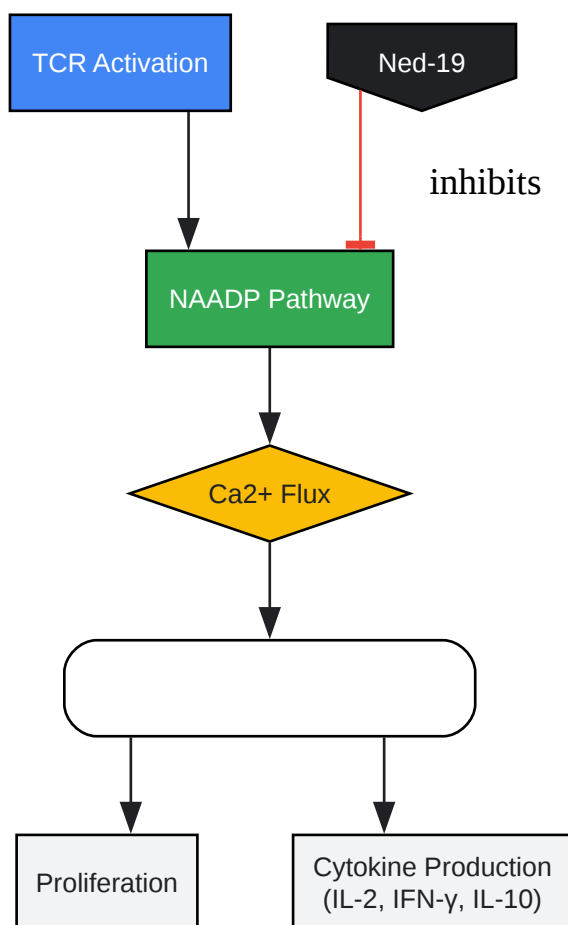
Signaling Pathway Diagrams

The following diagrams illustrate the key signaling pathways affected by **Ned-19**.



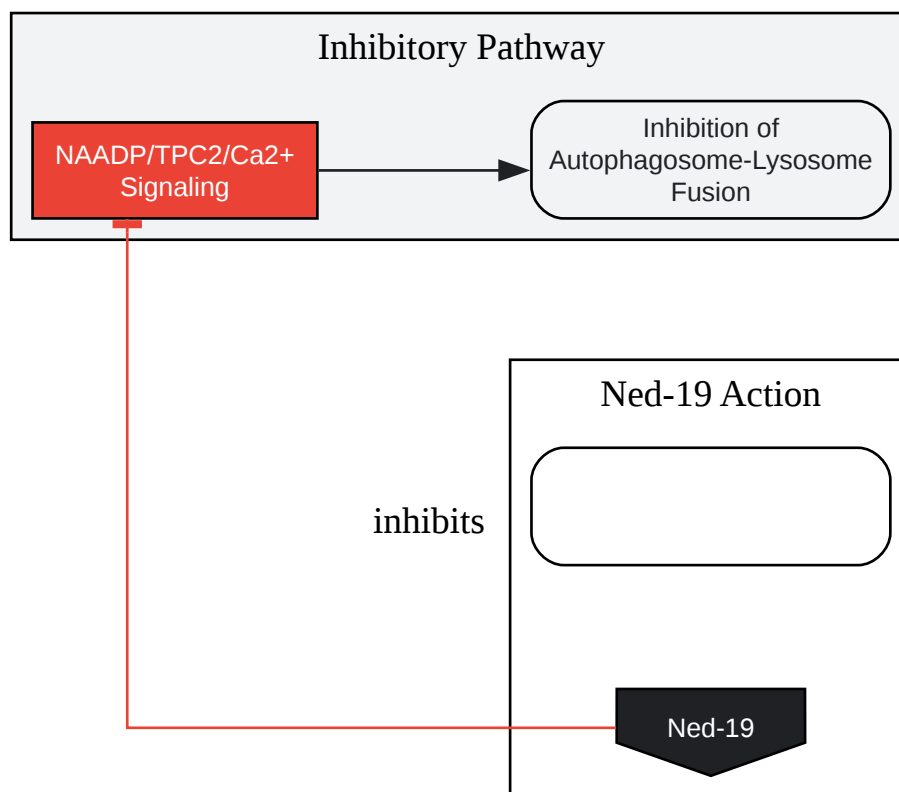
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*NAADP-mediated Ca^{2+} signaling pathway and the inhibitory action of **Ned-19**.*



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*Inhibition of T-cell activation by **Ned-19** via the NAADP pathway.*



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References

- [1. researchgate.net \[researchgate.net\]](#)
- [2. medchemexpress.com \[medchemexpress.com\]](#)
- [3. pdfs.semanticscholar.org \[pdfs.semanticscholar.org\]](#)
- [4. researchgate.net \[researchgate.net\]](#)
- [5. Nicotinic acid adenine dinucleotide phosphate - Wikipedia \[en.wikipedia.org\]](#)

- 6. Trans-Ned 19-Mediated Antagonism of Nicotinic Acid Adenine Nucleotide—Mediated Calcium Signaling Regulates Th17 Cell Plasticity in Mice - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 7. Trans-Ned 19-Mediated Antagonism of Nicotinic Acid Adenine Nucleotide-Mediated Calcium Signaling Regulates Th17 Cell Plasticity in Mice - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. researchgate.net [researchgate.net]
- 9. NAADP/TPC2/Ca²⁺ Signaling Inhibits Autophagy - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 10. tandfonline.com [tandfonline.com]
- 11. Identification of a chemical probe for NAADP by virtual screening - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
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